

# Application Notes and Protocols: Paratonsillar Injection of Impletol

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## Compound of Interest

Compound Name: *Impletol*

Cat. No.: *B1210412*

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These application notes provide a comprehensive overview of the techniques and protocols for the paratonsillar injection of **Impletol**, a combination of procaine and caffeine. The information is intended to guide researchers in designing and executing preclinical and clinical studies involving this therapeutic agent.

## Introduction

**Impletol**, a formulation of procaine hydrochloride and caffeine in a saline solution, has been investigated for its therapeutic effects when administered via paratonsillar injection.<sup>[1]</sup> This route of administration targets the complex neural networks within the peritonsillar space, including branches of the glossopharyngeal and vagus nerves. The primary application explored in the literature is the alleviation of abnormal throat sensations, potentially linked to chronic tonsillitis or pharyngeal neuralgia.<sup>[1]</sup> The local anesthetic properties of procaine, combined with the stimulant effects of caffeine, are thought to modulate nerve signaling and inflammatory responses in the targeted tissue.

## Composition and Mechanism of Action

Composition: **Impletol** is an equimolecular combination of procaine and caffeine.<sup>[2]</sup> A typical formulation consists of procaine and caffeine in a saline solution.<sup>[1]</sup>

Mechanism of Action: The therapeutic effect of paratonsillarly injected **Implerotol** is believed to stem from the synergistic actions of its components:

- Procaine: A local anesthetic that blocks voltage-gated sodium channels on nerve fibers. This action inhibits the propagation of action potentials, thereby reducing the transmission of pain and other sensory signals from the pharyngeal region.
- Caffeine: A central nervous system stimulant that can also act as an adenosine receptor antagonist. Its role in this local application is less defined but may involve modulation of local blood flow, anti-inflammatory effects, or a direct influence on neural activity.

The "Implerotol test" for focal tonsillitis hypothesizes that if abnormal throat sensations are due to inflammatory changes in or around the palatine tonsils, a local injection of **Implerotol** could alleviate these sensations by blocking the afferent nerve pathways.[\[1\]](#)

## Quantitative Data Summary

A clinical study investigated the efficacy of paratonsillar **Implerotol** injections for abnormal throat sensations. The following table summarizes the key findings.[\[1\]](#)

Treatment Group	Number of Patients (n)	Sensation Reduced by $\geq 80\%$	Sensation Reduced by $\geq 50\%$
Implerotol	100	38%	62%
Saline	50	26%	60%
Needle Insertion Only	50	28%	52%

Note: While the **Implerotol** group showed the highest percentage of patients with significant sensation reduction, the differences between the three groups were not statistically significant in this particular study.[\[1\]](#)

## Experimental Protocols

The following protocols are synthesized from the available literature on **Implerotol** and general paratonsillar injection techniques. Researchers should adapt these protocols based on their specific experimental design and institutional guidelines.

## Materials and Equipment

- **Impletol** solution (sterile, pharmaceutical grade)
- Sterile syringes (1-3 mL)
- Sterile needles (25-27 gauge, 1.5 inch)
- Topical anesthetic spray (e.g., 10% lidocaine)
- Antiseptic solution for mucosal disinfection
- Headlamp or other appropriate light source
- Tongue depressor
- Emergency resuscitation equipment

## Patient/Subject Preparation

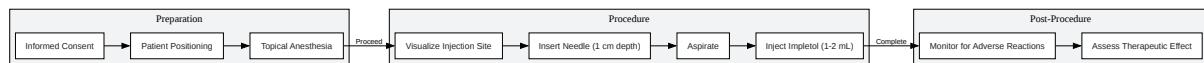
- Informed Consent: Obtain written informed consent from the patient or study participant after a thorough explanation of the procedure, potential risks, and benefits.
- Positioning: The patient should be in a comfortable seated position, with the head slightly extended and supported.
- Anesthesia: Apply a topical anesthetic spray to the soft palate and tonsillar pillars to minimize discomfort from the needle insertion. Allow 2-3 minutes for the anesthetic to take effect.

## Paratonsillar Injection Procedure

- Visualization: Use a headlamp and a tongue depressor to ensure a clear view of the palatine tonsil and the surrounding peritonsillar tissue.
- Injection Site: The primary injection site is the supratonsillar fold, located superior to the tonsil at the junction of the anterior tonsillar pillar and the base of the uvula.
- Needle Insertion:

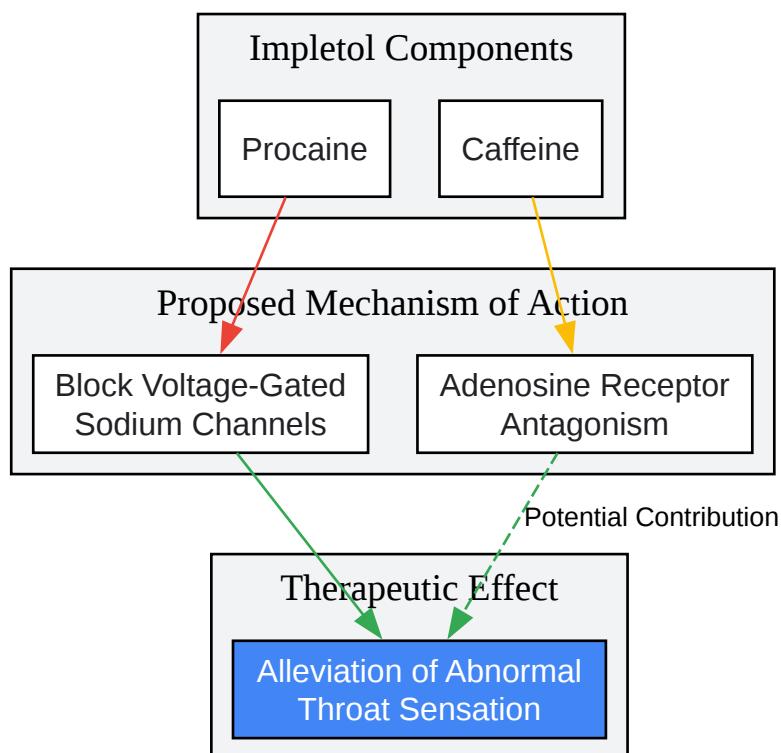
- Carefully insert the needle into the mucosa of the supratonsillar fold to a depth of approximately 1 cm.
- Crucially, aspirate before injecting to ensure the needle is not in a blood vessel. The carotid artery is typically located 2.0-2.5 cm posterolateral to the target injection site.
- Injection:
  - Slowly inject 1-2 mL of the **Implétol** solution into the peritonsillar space.
  - The injection should be administered superficially to infiltrate the overlying mucosa and surrounding soft palate.
- Post-Injection Monitoring:
  - Observe the patient for any immediate adverse reactions, such as allergic reactions, vasovagal syncope, or hematoma formation.
  - Monitor for the desired therapeutic effect (e.g., reduction in abnormal throat sensation) at predefined time points post-injection.

## Visualizations



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Caption: Workflow for Paratonsillar Injection of **Implétol**.



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Caption: Proposed Mechanism of Action of **Impletol**.

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## References

- 1. [Effect of Impletol injection into paratonsillar tissue on abnormal sensation in the throat] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [Tissular infiltrations with impletol (equimolecular combination of novocain and caffeine) in influenzal neuralgia of the trigeminal] - PubMed [pubmed.ncbi.nlm.nih.gov]
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